

Safeguarding Your Research: A Guide to Handling Resveratrol

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Compound of Interest

Compound Name: *Resveratrol*

Cat. No.: *B7779315*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential information on the personal protective equipment (PPE) required for handling **Resveratrol**, alongside operational and disposal plans to facilitate a safe research environment.

Hazard Overview

Resveratrol is classified as causing serious eye irritation.[1][2] Some safety data sheets also indicate it may cause skin and respiratory irritation.[3][4] Therefore, appropriate protective measures are necessary to minimize exposure.

Personal Protective Equipment (PPE)

To ensure safety when handling **Resveratrol**, particularly in its powdered form, the following PPE is recommended:

- **Eye and Face Protection:** Safety glasses with side shields or goggles are essential to prevent eye contact. These should comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
- **Hand Protection:** Wear suitable chemical-resistant gloves tested according to EN 374. Glove material selection should be based on the specific laboratory conditions and breakthrough times. For prolonged or repeated contact, a glove with a higher protection class is recommended. After use, hands should be thoroughly washed.

- **Respiratory Protection:** If dust is generated, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used. A particulates filter conforming to EN 143 is also recommended. Work should be conducted in a well-ventilated area, and local exhaust ventilation should be used to control dust.
- **Body Protection:** A lab coat should be worn to prevent skin contact. In case of skin contact, immediately wash the affected area with soap and plenty of water.

The following table summarizes key quantitative data related to PPE and safety measures.

Parameter	Recommendation	Source
Glove Protection Class (Brief Contact)	Class 3 or higher (>60 minutes breakthrough time)	
Glove Protection Class (Prolonged Contact)	Class 5 or higher (>240 minutes breakthrough time)	
Eye Protection Standard	29 CFR 1910.133 (OSHA) or EN166 (Europe)	
Respiratory Protection Standard	NIOSH/MSHA or EN 149 approved respirator	
Respirator Filter Type	Particulates filter conforming to EN 143	

Operational and Disposal Plans

Handling and Storage:

- Avoid generating dust when handling **Resveratrol**.
- Ensure adequate ventilation and use local exhaust systems.
- Wash hands thoroughly after handling.
- Store in a tightly closed container in a dry and cool place.

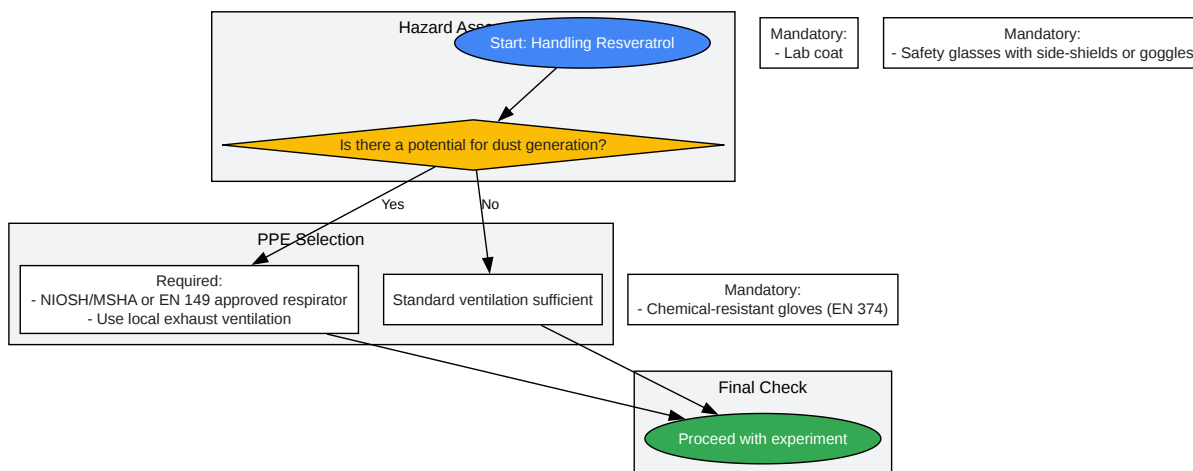
Spill Management:

- In case of a spill, avoid breathing dust and make sure the area is well-ventilated.
- Wear appropriate PPE, including a respirator, gloves, and eye protection.
- Use a dry clean-up method such as sweeping or vacuuming to collect the spilled material.
Avoid raising dust.
- Place the collected material in a suitable, labeled container for disposal.

Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations.
- Contaminated packaging should be disposed of in the same manner as the product.

Below is a diagram illustrating the decision-making process for selecting the appropriate personal protective equipment when handling **Resveratrol**.



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